

Application Note: Solubilization, Storage, and Experimental Use of (2R)-Octyl-alpha-hydroxyglutarate

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Compound of Interest

Compound Name: (2R)-Octyl-alpha-hydroxyglutarate

CAS No.: 1391194-67-4

Cat. No.: B570664

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Abstract

(2R)-Octyl-alpha-hydroxyglutarate (Octyl-2-HG) is a cell-permeable ester derivative of the oncometabolite (2R)-2-hydroxyglutarate (2-HG).[1] Unlike the endogenous salt form, which exhibits poor membrane permeability, the octyl ester facilitates rapid intracellular uptake. Once cytosolic, endogenous esterases hydrolyze the octyl group, releasing the active (2R)-2-HG molecule, which competitively inhibits

-ketoglutarate (

-KG)-dependent dioxygenases (e.g., TETs, KDMs, PHDs) and ATP synthase. This guide provides a standardized protocol for the dissolution, storage, and experimental application of Octyl-2-HG to ensure reproducibility in metabolic and epigenetic research.

Physicochemical Profile

Understanding the chemical limitations of Octyl-2-HG is critical for preventing experimental artifacts such as precipitation or spontaneous hydrolysis.

Property	Specification
Chemical Name	(2R)-Octyl-alpha-hydroxyglutarate
Synonyms	(2R)-Octyl-2-HG; Octyl-D-2-HG
Molecular Weight	260.33 g/mol
Physical State	Crystalline Solid / Film
Solubility (DMSO)	~10–25 mg/mL (38–96 mM)
Solubility (Ethanol)	~20 mg/mL
Solubility (PBS/Water)	Low (< 1 mg/mL); prone to precipitation
Cell Permeability	High (Lipophilic ester)

Preparation and Dissolution Protocol

Critical Pre-Requisites

- **Solvent Choice:** Dimethyl sulfoxide (DMSO) is the preferred solvent for stock solutions. Avoid aqueous buffers for stock preparation due to rapid ester hydrolysis and low solubility.
- **Freshness:** Aqueous working solutions must be prepared immediately before use.

Stock Solution Preparation (e.g., 50 mM in DMSO)

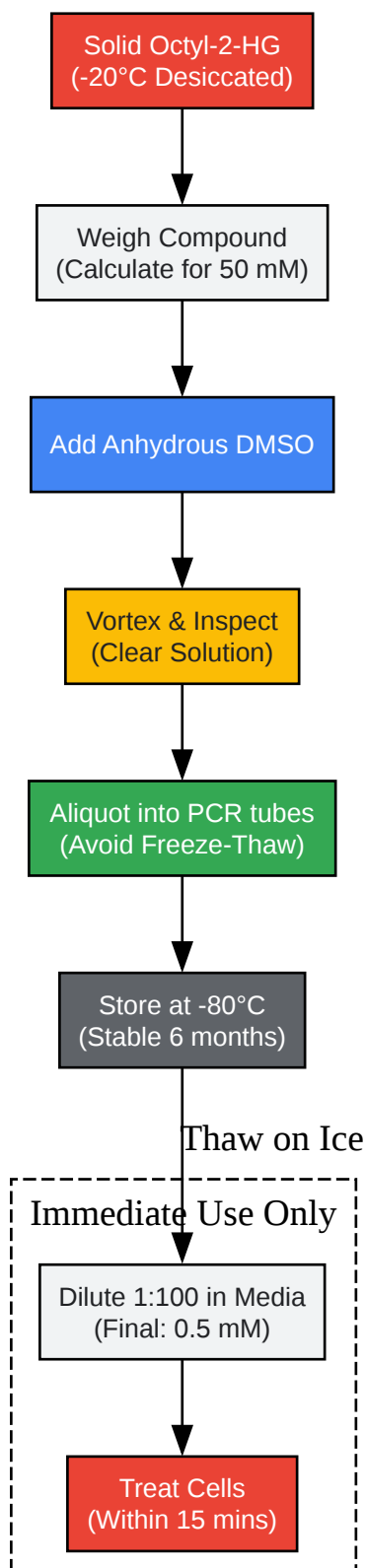
- **Calculate Mass:** To prepare 1 mL of a 50 mM stock, weigh 13.02 mg of Octyl-2-HG.
- **Dissolve:** Add 1 mL of high-grade anhydrous DMSO.
- **Agitate:** Vortex vigorously for 30–60 seconds. If the compound is in a film format (common from lyophilization), ensure the solvent washes the vial walls completely.
- **Clarify:** Inspect visually. The solution must be completely clear. If particles persist, warm slightly to 37°C for 2 minutes and vortex again.
- **Aliquot:** Dispense into single-use aliquots (e.g., 20–50 µL) to avoid freeze-thaw cycles.

Working Solution Preparation (Cell Culture)

Target Concentration: 0.5 mM – 1.0 mM (Standard effective range).

- Dilution Factor: For a 500 μM (0.5 mM) final concentration, dilute the 50 mM DMSO stock 1:100 into pre-warmed culture media.
- Mixing Method: Add the DMSO stock dropwise to the media while swirling to prevent local high concentrations that trigger precipitation.
- Vehicle Control: Prepare a matched control containing the same volume of DMSO (e.g., 1% v/v) without the compound.

Dissolution Workflow Diagram



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Caption: Step-by-step workflow for preparing stable stock solutions and fresh working media.

Storage and Stability Guidelines

Stability is the primary failure point in Octyl-2-HG experiments. The ester bond is susceptible to spontaneous hydrolysis in the presence of water.[2]

State	Temperature	Condition	Stability
Solid Powder	-20°C	Desiccated, protected from light	> 2 Years
DMSO Stock	-80°C	Sealed, anhydrous	6 Months
DMSO Stock	-20°C	Sealed, anhydrous	1 Month
Aqueous Media	37°C	In culture media	Hours (Hydrolyzes to 2-HG)

Warning: Never store Octyl-2-HG diluted in PBS or media. The compound will hydrolyze into the non-permeable salt form and/or precipitate.

Experimental Application: Cell Culture

Mechanism of Action

Octyl-2-HG acts as a "prodrug." It does not inhibit enzymes directly until it enters the cell and is cleaved.

- Entry: Passive diffusion across the plasma membrane (facilitated by the octyl tail).
- Activation: Intracellular esterases cleave the octyl group.
- Targeting: The released (2R)-2-HG accumulates to millimolar levels, competing with -KG.[1]

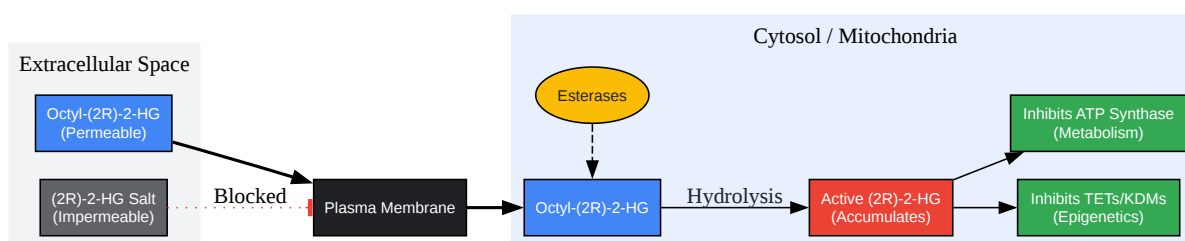
Dosing Strategy

- Effective Range: 100 μ M – 1000 μ M (0.1 – 1.0 mM).

- Note: Unlike the salt form (which requires 10–50 mM extracellularly to force entry), the ester is potent at much lower doses.
- Incubation Time:
 - Short-term (Metabolic Flux): 4–24 hours.[3]
 - Long-term (Epigenetic Reprogramming): 48–72 hours (Replenish media every 24 hours to maintain active ester levels).
- Controls:
 - Negative Control: DMSO Vehicle.
 - Specificity Control: (2S)-Octyl-2-HG (The S-enantiomer often has different or weaker inhibitory profiles on TETs/KDMs, though it is also bioactive).
 - Permeability Control: Octyl-

-KG (To prove effects are due to the 2-HG core, not the octyl tail).

Cellular Pathway Diagram



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Caption: Mechanism of cellular entry and intracellular activation of Octyl-2-HG.

References

- Cayman Chemical. **(2R)-Octyl-alpha-hydroxyglutarate** Product Insert. [Link](#)
- Xu, W., et al. (2011). Oncometabolite 2-hydroxyglutarate is a competitive inhibitor of α -ketoglutarate-dependent dioxygenases. [1][4][5][6] *Cancer Cell*, 19(1), 17-30. [Link](#)
- Chin, R. M., et al. (2014). The metabolite α -ketoglutarate extends lifespan by inhibiting ATP synthase and TOR. *Nature*, 510(7505), 397-401. [Link](#)
- Sulkowski, P. L., et al. (2017). 2-Hydroxyglutarate produced by neomorphic IDH mutations suppresses homologous recombination and induces PARP inhibitor sensitivity. *Science Translational Medicine*, 9(375). [Link](#)
- MedChemExpress. **(2R)-Octyl-alpha-hydroxyglutarate** Datasheet. [Link](#)

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Sources

- 1. Octyl-(R)-2HG = 98 HPLC 1391194-67-4 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [scispace.com](https://www.scispace.com) [[scispace.com](https://www.scispace.com)]
- 3. Signaling metabolite L-2-hydroxyglutarate activates the transcription factor HIF-1 α in lipopolysaccharide-activated macrophages - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [stemcell.com](https://www.stemcell.com) [[stemcell.com](https://www.stemcell.com)]
- 5. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 6. The Roles of 2-Hydroxyglutarate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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